

Technical Profile: 4-(3-Isocyanopropyl)morpholine

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Compound of Interest

Compound Name: 4-(3-Isocyanopropyl)morpholine

CAS No.: 32835-58-8

Cat. No.: B1586870

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CAS Number: 32835-58-8[1][2]

Executive Summary

4-(3-Isocyanopropyl)morpholine (also known as 3-morpholinopropyl isocyanide) is a bifunctional building block characterized by a reactive isocyanide (

) terminus tethered to a morpholine ring.[1][2] Unlike simple alkyl isocyanides, this compound incorporates a tertiary amine (morpholine), which imparts unique solubility profiles and acid-base properties to its reaction products.

It is primarily employed in Multicomponent Reactions (MCRs)—specifically Ugi and Passerini reactions—to synthesize peptidomimetics and heterocyclic libraries. The morpholine moiety acts as a "basic handle," facilitating the purification of reaction products via acid-scavenging resins or aqueous acid extraction, a critical advantage in high-throughput chemistry.

Chemical Identity & Physical Properties[1][3][4][5][6][7][8]

Property	Data
CAS Number	32835-58-8
IUPAC Name	4-(3-Isocyanopropyl)morpholine
Synonyms	3-Morpholinopropyl isocyanide; 3-Morpholinopropyl isonitrile; 1-Isocyano-3-morpholinopropane
Molecular Formula	
Molecular Weight	154.21 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~105–110 °C (at reduced pressure, est.) ^[2]
Density	~1.01 g/mL
Functional Groups	Isocyanide (Isocyano), Morpholine (Tertiary Amine)
Solubility	Soluble in DCM, MeOH, THF, EtOAc; Miscible with aqueous acid (protonation of morpholine)

Synthesis Methodology

The synthesis of **4-(3-Isocyanopropyl)morpholine** typically proceeds via the formylation of the commercially available precursor 3-morpholinopropylamine, followed by dehydration.

Step-by-Step Protocol

Phase 1: N-Formylation

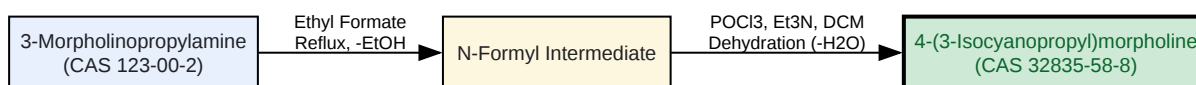
- Reagents: 3-Morpholinopropylamine (CAS 123-00-2), Ethyl formate (solvent/reagent).
- Procedure:
 - Reflux 3-morpholinopropylamine in excess ethyl formate (5–10 equivalents) for 4–12 hours.

- Monitor consumption of amine by TLC or GC-MS.
- Remove excess ethyl formate under reduced pressure to yield the N-(3-morpholinopropyl)formamide intermediate quantitatively.

Phase 2: Dehydration to Isocyanide

- Reagents: Phosphorus oxychloride (), Triethylamine (), Dichloromethane (DCM) or Toluene.
- Procedure:
 - Dissolve the formamide intermediate in dry DCM at 0°C under inert atmosphere ().
 - Add (3.0 equiv) followed by dropwise addition of (1.1 equiv). Caution: Exothermic.
 - Stir at 0°C for 1 hour, then allow to warm to room temperature.
 - Quench: Pour into ice-cold saturated solution (keep pH > 8 to prevent hydrolysis of isocyanide).
 - Extraction: Extract with DCM. Wash organic layer with brine.
 - Purification: Distillation under high vacuum or flash chromatography (basic alumina or silica with doped eluent).

Reaction Workflow Diagram



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Figure 1: Two-step synthesis of **4-(3-Isocyanopropyl)morpholine** from primary amine precursor.

Applications in Drug Discovery[9]

A. The Ugi Four-Component Reaction (U-4CR)

This is the primary application for CAS 32835-58-8. The isocyanide reacts with an amine, an aldehyde, and a carboxylic acid to form an

-aminoacyl amide (peptidomimetic).

- Mechanism: The isocyanide acts as the "C-terminal" equivalent.
- Advantage of Morpholine: The morpholine tail in the final product renders the molecule basic. This allows for "Catch-and-Release" purification:
 - Run reaction.[3][4][5][6]
 - Load crude mixture onto a strong cation exchange (SCX) cartridge.
 - Wash away non-basic impurities (unreacted aldehyde, acid, neutral byproducts).
 - Elute the morpholine-containing product with ammonia/methanol.

B. The Passerini Three-Component Reaction (P-3CR)

Reacts with an aldehyde and a carboxylic acid to form an

-acyloxy amide. Useful for generating depsipeptide-like libraries.

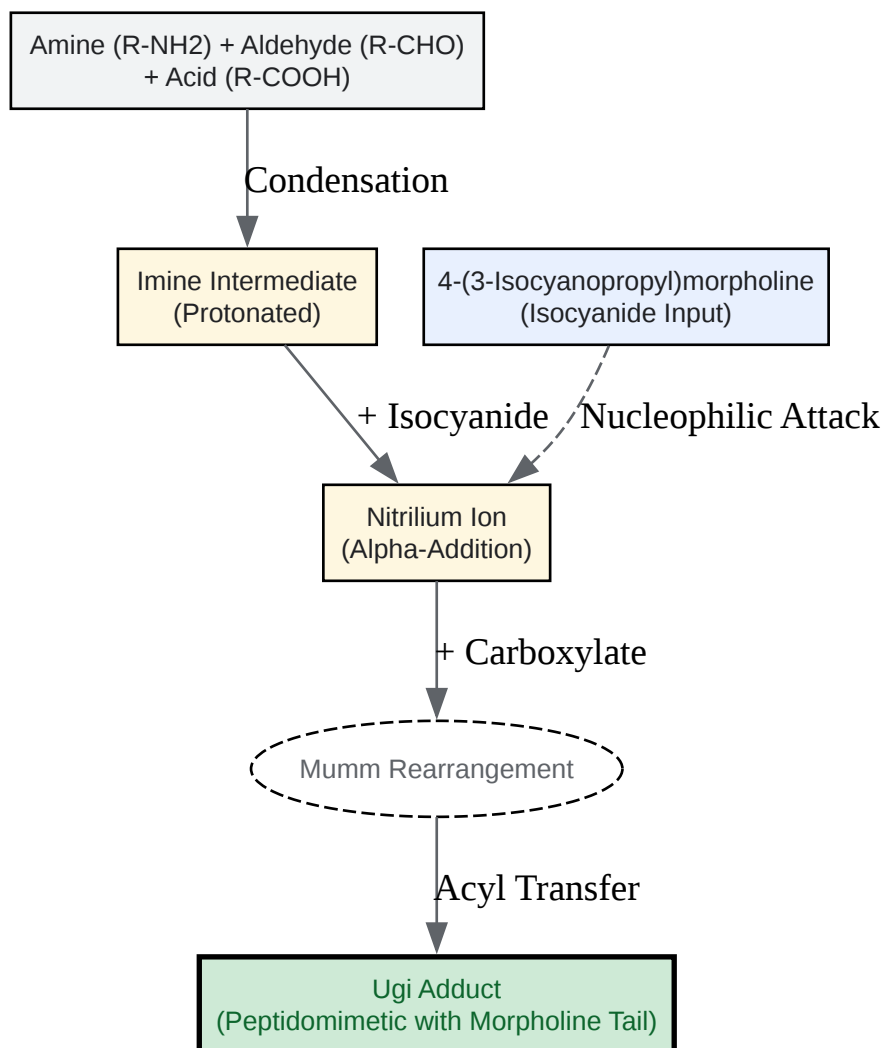
C. Metal Coordination Chemistry

Isocyanides are strong

-donor and

-acceptor ligands. The morpholine tail allows for the design of water-soluble metal complexes (e.g., Technetium-99m or Rhenium complexes) used in radiopharmaceuticals, where the morpholine aids in pharmacokinetics and renal clearance.

Mechanistic Pathway (Ugi Reaction)



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Figure 2: Mechanistic flow of the Ugi reaction utilizing the morpholino-isocyanide.

Safety & Handling Protocols

Warning: Isocyanides are notorious for their foul, pervasive odor (often described as "Godzilla's gym sock").

- Odor Control:
 - Containment: Handle strictly in a well-ventilated fume hood.
 - Glassware: Rinse all glassware with an oxidant solution (bleach or acidic) before removing it from the hood. This oxidizes the isocyanide to the odorless isocyanate.
- Toxicity:
 - While specific tox data for this derivative is limited, isocyanides are generally considered toxic if inhaled or ingested. The morpholine moiety adds potential skin/eye irritation hazards.
 - PPE: Double nitrile gloves, lab coat, and safety glasses.
- Storage:
 - Store at 2–8°C. Isocyanides can polymerize or hydrolyze over time.
 - Keep under inert gas (or).

References

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